

Application Notes & Protocols for HPLC Analysis of Copper Chlorophyllin B

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Compound of Interest

Compound Name: *Copper chlorophyllin B*

Cat. No.: *B15341036*

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Introduction

Copper chlorophyllin B is a semi-synthetic complex derived from chlorophyll. It is widely used as a food coloring agent (E141) and in the dietary supplement industry. Due to its complex nature, often being a mixture of various chlorophyll derivatives, its accurate quantification and characterization are crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) is a powerful and widely adopted technique for the analysis of **copper chlorophyllin B** and its related compounds. This document provides detailed application notes and protocols for the HPLC analysis of **copper chlorophyllin B**, intended for researchers, scientists, and professionals in drug development.

Principle of the Method

The HPLC method separates the components of a **copper chlorophyllin B** mixture based on their differential partitioning between a stationary phase (typically a C18 or C30 reversed-phase column) and a mobile phase (usually a mixture of organic solvents and aqueous buffers). The separated components are then detected by a UV-Vis or photodiode array (PDA) detector at a specific wavelength, typically around the Soret band of chlorophyllins (approximately 405 nm). The concentration of each component can be determined by comparing its peak area to that of a known standard.

Experimental Protocols

This section details the necessary equipment, reagents, and procedures for the HPLC analysis of **copper chlorophyllin B**.

1. Equipment and Reagents

- Equipment:
 - High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Gradient pump
 - Autosampler
 - Column oven
 - Photodiode Array (PDA) or UV-Vis detector
 - Analytical balance
 - pH meter
 - Vortex mixer
 - Centrifuge
 - Syringe filters (0.22 μm or 0.45 μm , compatible with organic solvents)
 - Volumetric flasks and pipettes
- Reagents and Standards:
 - **Copper Chlorophyllin B** reference standard
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or ultrapure)

- Formic acid (reagent grade)
- Acetic acid (reagent grade)
- Ammonium acetate (reagent grade)
- tert-Butyl methyl ether (TBME, HPLC grade)
- Sodium hydroxide (reagent grade)
- Polyamide adsorbent (for sample preparation)

2. Standard Solution Preparation

- Stock Standard Solution (e.g., 1000 mg/L): Accurately weigh a known amount of **Copper Chlorophyllin B** reference standard and dissolve it in a suitable solvent (e.g., methanol or a mixture of mobile phase A and B). Sonicate if necessary to ensure complete dissolution. Make up to a final volume in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 5.0 - 500.0 mg/L).^[1]

3. Sample Preparation

The sample preparation method will vary depending on the matrix. Below are two examples:

- Method 1: For Oral Cleaning Products^[1]
 - Weigh 5.0 g of the oral cleaning product sample.
 - Add 20 mL of 0.2 mol/L acetic acid-ammonium acetate buffer (pH 5.5) and 5.0 g of polyamide adsorbent.
 - Mix thoroughly and centrifuge.
 - Discard the supernatant and desorb the precipitate twice with 10 mL of a desorption solution (0.1 mol/L NaOH in 1:10 methanol).

- Combine the supernatants and evaporate to near dryness at 45°C.
- Reconstitute the residue in 1 mL of the initial mobile phase.
- Filter the solution through a 0.22 µm syringe filter before HPLC injection.
- Method 2: For Food Products (General)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Homogenize the food sample.
 - Extract the colorants with a suitable solvent system. For many food products, extraction with diethyl ether at a pH of 3-4 (adjusted with 0.1 N hydrochloric acid) is effective.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Evaporate the organic solvent to dryness.
 - Dissolve the residue in methanol or the initial mobile phase.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.

4. HPLC Chromatographic Conditions

Several HPLC methods have been reported for the analysis of **copper chlorophyllin B**. The choice of method may depend on the specific components of interest and the sample matrix. Below are two representative methods.

Data Presentation

Table 1: HPLC Method Parameters for **Copper Chlorophyllin B** Analysis

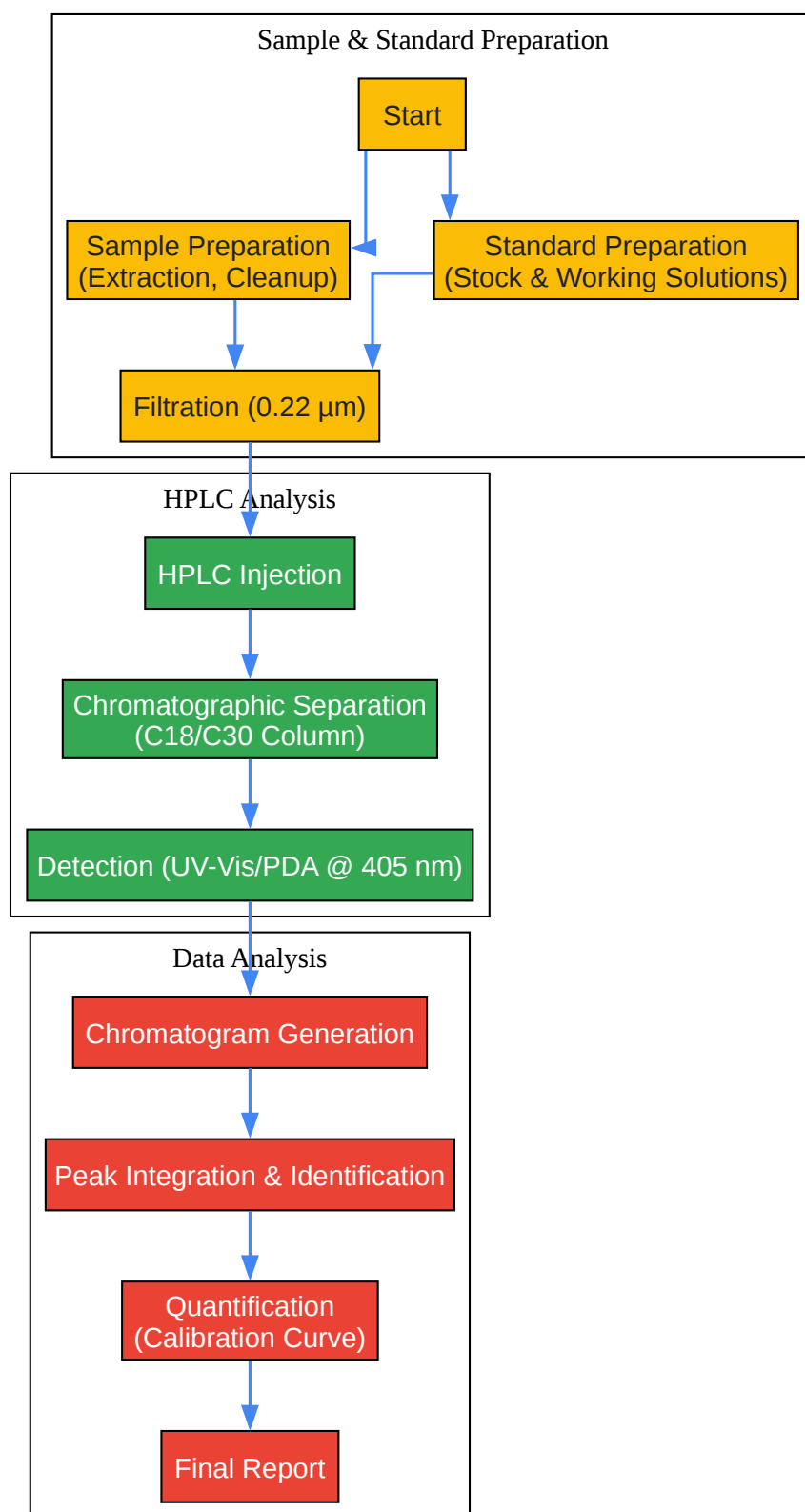
Parameter	Method 1	Method 2
Column	YMC Carotenoid C30	Inertsil ODS-2 (5 µm, 25 cm x 4.6 mm ID)
Mobile Phase A	Methanol:Water:Formic Acid (90:10:0.1, v/v/v)	Methanol:Water (97:3, v/v) with 1% Acetic Acid
Mobile Phase B	TBME:Methanol:Formic Acid (100:10:0.1, v/v/v)	N/A (Isocratic)
Elution	Gradient	Isocratic
Flow Rate	Not Specified	1.0 mL/min
Injection Volume	Not Specified	10 µL
Column Temperature	Not Specified	35 °C
Detection Wavelength	405 nm	405 nm
Reference	[1]	[3] [4]

Table 2: Performance Data for **Copper Chlorophyllin B** HPLC Methods

Parameter	Method 1
Linearity Range	5.0 - 500.0 mg/L
Detection Limit (S/N=3)	1.5 µg/kg
Recovery	89.6% - 98.4%
RSD (n=6)	1.4% - 2.7%
Reference	[1]

Mandatory Visualizations

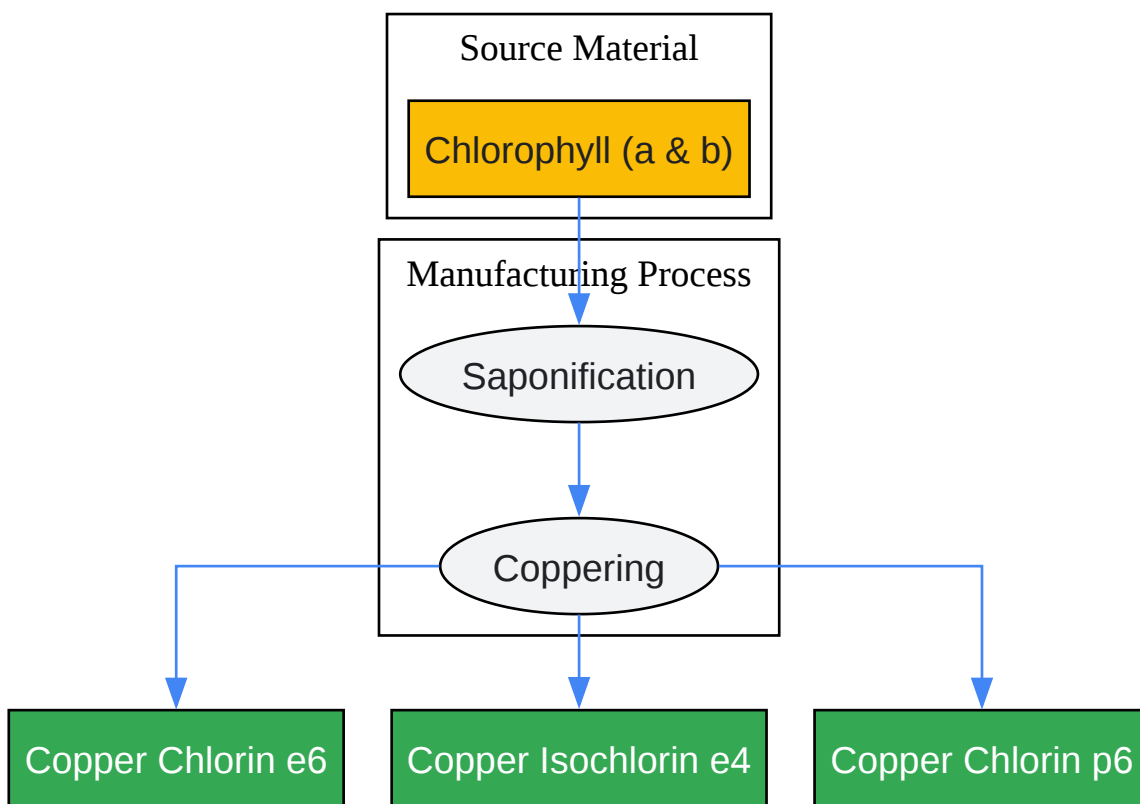
Experimental Workflow Diagram



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Caption: Workflow for the HPLC analysis of **Copper Chlorophyllin B**.

Logical Relationship of Copper Chlorophyllin Components



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Caption: Derivation of major components in commercial Copper Chlorophyllin.

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